

An In-depth Technical Guide to 1,2-Dichloro-2-propanol

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Compound of Interest

Compound Name: 1,2-Dichloro-2-propanol

Cat. No.: B15180848

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Abstract

This technical guide provides a comprehensive overview of **1,2-dichloro-2-propanol**, a halogenated organic compound. Due to the limited availability of experimental data for this specific isomer, this document primarily relies on computed properties and information available for related dichloropropanol isomers. This guide covers the chemical identifiers, physicochemical properties, and general toxicological information, while highlighting the current gaps in the scientific literature.

Chemical Identifiers and Nomenclature

1,2-Dichloro-2-propanol is a distinct chemical entity with the confirmed Chemical Abstracts Service (CAS) number 52515-75-0.^[1] It is crucial to distinguish this isomer from other dichloropropanols, as they may exhibit different physical, chemical, and toxicological properties.

Identifier	Value
CAS Number	52515-75-0[1]
IUPAC Name	1,2-dichloropropan-2-ol[1]
Molecular Formula	C ₃ H ₆ Cl ₂ O[1]
InChI	InChI=1S/C3H6Cl2O/c1-3(5,6)2-4/h6H,2H2,1H3[1]
InChIKey	QEZDCTNHTRSMD-UHFFFAOYSA-N[1]
SMILES	CC(CCl)(O)Cl[1]
Synonyms	1,2-Dichloropropan-2-ol, 2,3-dichloro-2-propanol[1]

It is important to note that the CAS number 77617-14-2 is associated with a different, though related, compound often referred to as "1,2-dichloropropanol".[2] Careful verification of the CAS number is essential when sourcing this chemical or reviewing literature.

Physicochemical Properties

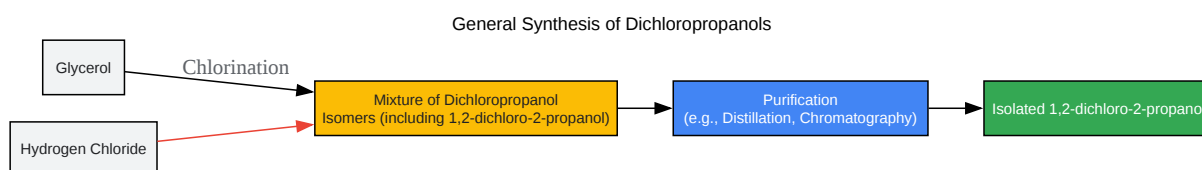
The majority of the available data on the physicochemical properties of **1,2-dichloro-2-propanol** are computed rather than experimentally determined. These properties provide valuable estimates for its behavior in various systems.

Property	Value	Source
Molecular Weight	128.98 g/mol	Computed by PubChem[1]
XLogP3-AA	1.1	Computed by XLogP3[1]
Hydrogen Bond Donor Count	1	Computed by Cactvs[1]
Hydrogen Bond Acceptor Count	1	Computed by Cactvs[1]
Rotatable Bond Count	1	Computed by Cactvs[1]
Exact Mass	127.9795702 Da	Computed by PubChem[1]
Monoisotopic Mass	127.9795702 Da	Computed by PubChem[1]
Topological Polar Surface Area	20.2 Å ²	Computed by Cactvs[1]
Heavy Atom Count	6	Computed by PubChem[1]
Complexity	48.1	Computed by Cactvs[1]

Synthesis and Purification

Detailed experimental protocols for the specific synthesis and purification of **1,2-dichloro-2-propanol** are not readily available in the published literature. General methods for the production of dichloropropanol isomers often involve the chlorination of glycerol, which typically results in a mixture of products, including 1,3-dichloro-2-propanol and 2,3-dichloro-1-propanol.

A general synthetic approach is outlined in the following workflow:



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Caption: Generalized workflow for the synthesis of dichloropropanols.

The primary challenge lies in the separation of the **1,2-dichloro-2-propanol** isomer from the reaction mixture. Standard purification techniques such as fractional distillation or chromatography would likely be employed, but specific conditions and efficiencies are not documented.

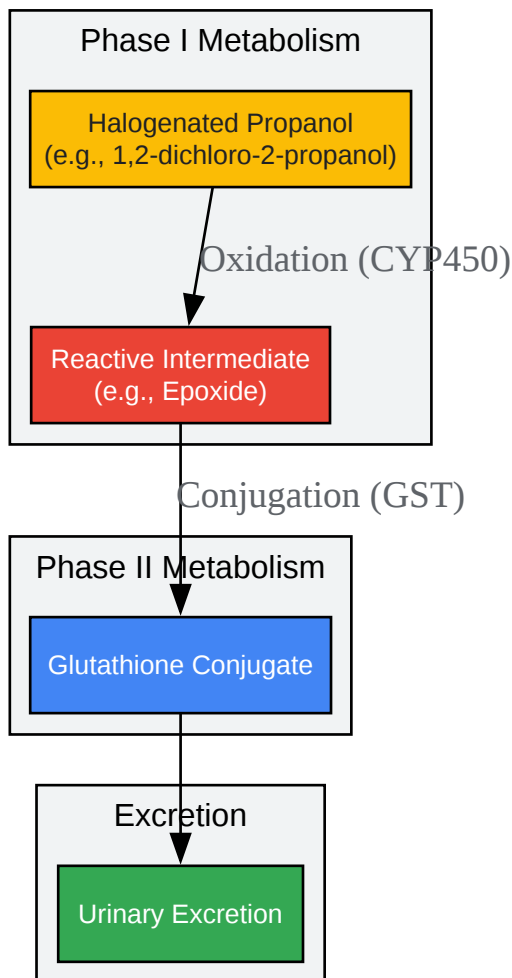
Toxicological Profile

There is a significant lack of toxicological data specifically for **1,2-dichloro-2-propanol**. However, information on related dichloropropanols, such as 1,3-dichloro-2-propanol, indicates potential for toxicity. Studies on 1,3-dichloro-2-propanol have shown it to be toxic by ingestion and inhalation, with the liver being a primary target organ.^{[3][4][5]} It is reasonable to assume that **1,2-dichloro-2-propanol** may exhibit similar toxicological properties, and therefore, it should be handled with appropriate safety precautions.

The metabolic activation of halogenated alkanes, a class of compounds to which dichloropropanols belong, can involve the formation of reactive intermediates that may lead to cellular damage.^[6]

The following diagram illustrates a general metabolic pathway for halogenated propanols, which may be applicable to **1,2-dichloro-2-propanol**.

General Metabolic Pathway of Halogenated Propanols



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Caption: Generalized metabolic pathway for halogenated propanols.

Conclusion and Future Research

1,2-Dichloro-2-propanol (CAS 52515-75-0) is a chemical compound for which there is a notable scarcity of experimental data. While its basic identifiers and computed properties are established, a thorough understanding of its reactivity, synthesis, and biological effects is hampered by the lack of published research. Future work should focus on:

- Developing and documenting a specific, high-yield synthesis and purification protocol for **1,2-dichloro-2-propanol**.

- Conducting comprehensive spectroscopic analysis to create a reference database.
- Performing detailed toxicological studies to determine its specific health hazards.
- Investigating its potential applications in chemical synthesis and drug development.

Until such data becomes available, researchers and professionals should exercise caution and refer to the information available for structurally related dichloropropanol isomers, while being mindful of the potential for different properties.

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